

Application Notes and Protocols for Deoxypheganomycin D in In Vitro Research

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Compound of Interest

Compound Name: Deoxypheganomycin D

Cat. No.: B1670261

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and use of **deoxypheganomycin D** in dimethyl sulfoxide (DMSO) for in vitro experiments, particularly focusing on its application in mycobacterial research.

Product Information and Solubility

Deoxypheganomycin D is a specific inhibitor of mycobacteria.[1][2][3] It is a solid powder that is soluble in DMSO, which is the recommended solvent for preparing stock solutions for in vitro assays.[4]

Table 1: Solubility and Physicochemical Properties of **Deoxypheganomycin D**

Property	Value	Reference
Molecular Formula	C ₃₀ H ₄₇ N ₉ O ₁₁	[5]
Molecular Weight	709.75 g/mol	[4]
Appearance	Solid powder	[4]
Solubility	Soluble in DMSO	[4]
Storage Conditions	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	[4]
Stock Solution Storage	Short term (days to weeks): 0 - 4°C. Long term (months): -20°C.	[4]

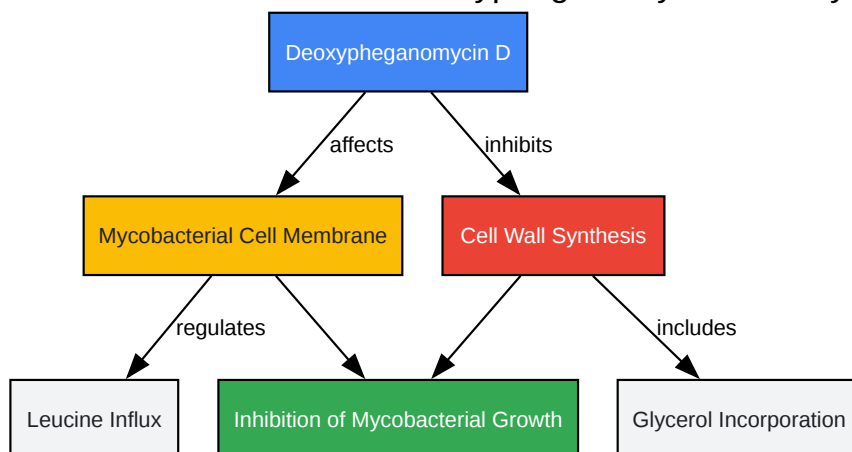
Mechanism of Action in Mycobacteria

Deoxypheganomycin D exhibits bacteriostatic activity against *Mycobacterium smegmatis* at concentrations as high as 7×10^{-5} M.[1][3] Its primary mode of action is believed to be the disruption of the cell membrane and inhibition of cell wall synthesis.[1][3] Specifically, it has been shown to:

- Markedly decrease the incorporation of glycerol into the cell wall.[1][3]
- Affect the influx of leucine.[1][2][3]

Importantly, **deoxypheganomycin D** does not show cross-resistance with other common antibiotics such as paromomycin, capreomycin, viomycin, streptothricin, kanamycin, and streptomycin.[1][2][3] At a concentration of 2.8×10^{-7} M, it partially inhibits the growth of *M. smegmatis* without significantly affecting DNA, RNA, or protein synthesis.[1][3]

Proposed Mechanism of Action of Deoxypheganomycin D in Mycobacteria



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Proposed mechanism of action of **Deoxypheganomycin D**.

Experimental Protocols

Preparation of Deoxypheganomycin D Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **deoxypheganomycin D** in DMSO.

Materials:

- **Deoxypheganomycin D** (solid powder)
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Calculate the required mass of **Deoxypheganomycin D**:
 - Based on a molecular weight of 709.75 g/mol , to prepare 1 mL of a 10 mM stock solution, you will need 7.0975 mg of **deoxypheganomycin D**.
- Weigh the **Deoxypheganomycin D**:
 - In a sterile microcentrifuge tube, carefully weigh out the calculated amount of **deoxypheganomycin D** powder.
- Add DMSO:
 - Add the desired volume of sterile DMSO to the microcentrifuge tube containing the **deoxypheganomycin D** powder. For a 10 mM stock, add 1 mL of DMSO for every 7.0975 mg of powder.
- Dissolve the compound:
 - Vortex the tube thoroughly until the **deoxypheganomycin D** is completely dissolved. Gentle warming in a 37°C water bath may assist in dissolution if necessary.
- Sterilization (Optional):
 - If required for your specific application, the DMSO stock solution can be sterilized by filtration through a 0.22 µm syringe filter compatible with DMSO.
- Storage:
 - Store the stock solution in small aliquots at -20°C for long-term use to avoid repeated freeze-thaw cycles. For short-term storage (days to weeks), 0-4°C is suitable.^[4]

Table 2: Example Volumes for Preparing **Deoxypheganomycin D** Stock Solutions in DMSO

Desired Stock Concentration	Mass of Deoxypheganomycin D for 1 mL of DMSO
1 mM	0.71 mg
5 mM	3.55 mg
10 mM	7.10 mg
20 mM	14.20 mg
50 mM	35.50 mg

In Vitro Treatment of Mycobacteria with Deoxypheganomycin D

This protocol provides a general workflow for treating a mycobacterial culture with **deoxypheganomycin D**. This should be adapted based on the specific mycobacterial species and experimental design.

Materials:

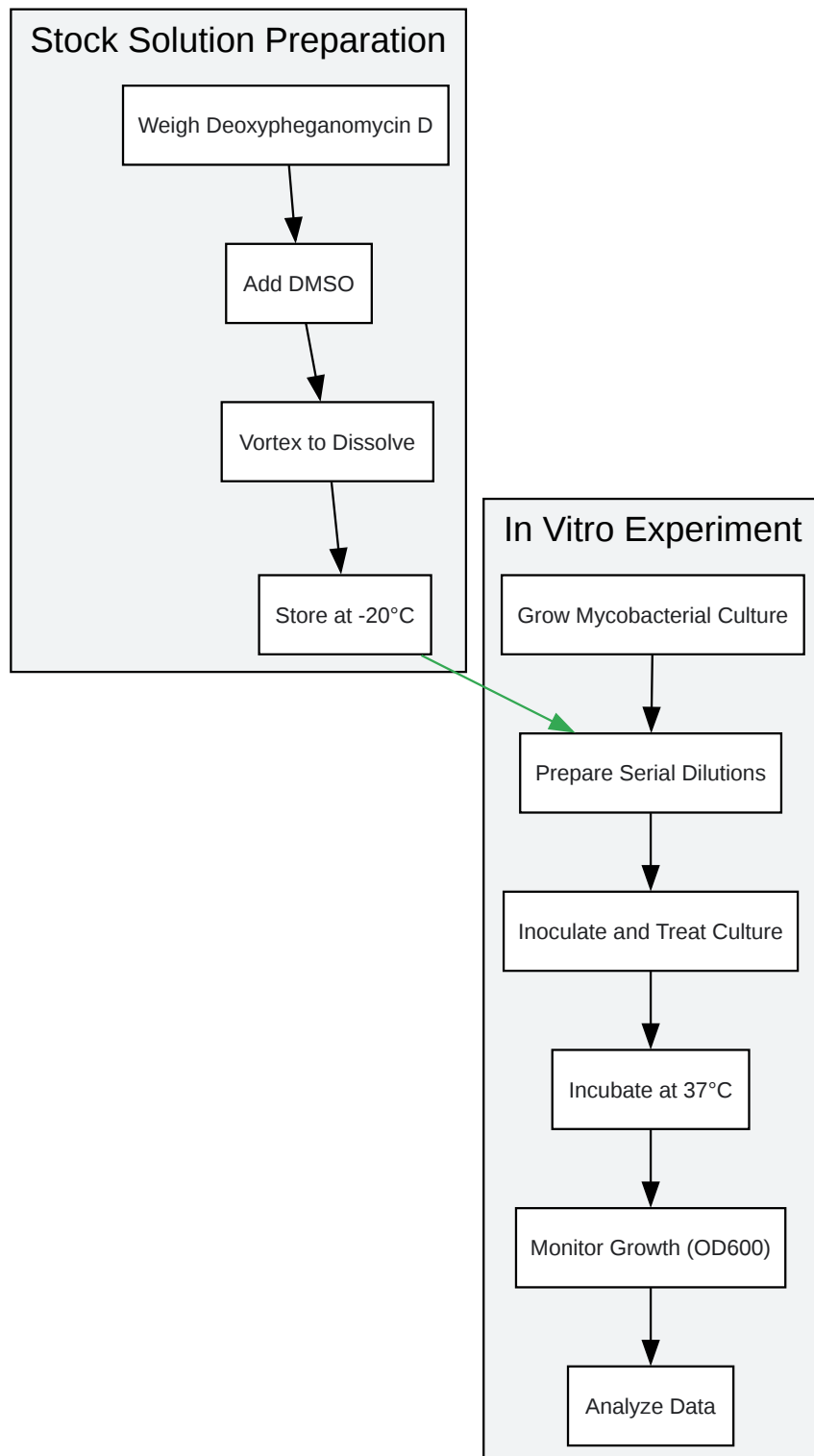
- **Deoxypheganomycin D** stock solution in DMSO
- Mycobacterial culture in appropriate broth medium (e.g., Middlebrook 7H9)
- Sterile culture tubes or plates
- Incubator at the appropriate temperature for mycobacterial growth
- Spectrophotometer for measuring optical density (OD)

Procedure:

- Prepare Mycobacterial Culture:
 - Grow a liquid culture of the desired mycobacterial strain to the mid-logarithmic phase (e.g., OD₆₀₀ of 0.4-0.6).

- Prepare Serial Dilutions:
 - From your **deoxypheganomycin D** stock solution, prepare a series of dilutions in the culture medium to achieve the desired final concentrations for your experiment. Remember to account for the volume of the bacterial inoculum.
 - Important: Prepare a vehicle control containing the same final concentration of DMSO as in your highest concentration treatment group.
- Inoculate and Treat:
 - In sterile culture tubes or wells of a microplate, add the appropriate volume of your diluted **deoxypheganomycin D** solutions or vehicle control.
 - Add the mycobacterial culture to each tube or well to achieve the desired starting cell density.
- Incubation:
 - Incubate the cultures under the appropriate conditions (e.g., 37°C with shaking for *M. smegmatis*).
- Monitor Growth:
 - At various time points, measure the optical density (OD₆₀₀) of the cultures to monitor bacterial growth.
- Data Analysis:
 - Plot the growth curves for each treatment condition and the vehicle control to determine the effect of **deoxypheganomycin D** on mycobacterial growth.

Experimental Workflow for In Vitro Mycobacterial Treatment



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Workflow for preparing and using **Deoxypheganomycin D**.

Safety Precautions

- Always handle **deoxypheganomycin D** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **deoxypheganomycin D** for complete safety and handling information.
- DMSO can facilitate the absorption of other chemicals through the skin. Exercise caution when handling DMSO-containing solutions.

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